

Technical Hazard & Handling Guide: 2-Methoxyisonicotinic Acid Hydrochloride[1]

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Compound of Interest

Compound Name:	2-Methoxyisonicotinic acid hydrochloride
CAS No.:	774223-62-0
Cat. No.:	B3283876

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Document Control:

- Subject: **2-Methoxyisonicotinic Acid Hydrochloride** (and related free acid handling)
- Primary CAS (Free Acid): 105596-63-2[1][2]
- Primary CAS (HCl Salt): 774223-62-0[1][3]
- Molecular Formula: $C_7H_7NO_3 \cdot HCl$
- Author Role: Senior Application Scientist

Executive Summary

This technical guide provides a high-level hazard analysis and handling protocol for **2-Methoxyisonicotinic acid hydrochloride**, a critical pyridine-based building block used in the synthesis of kinase inhibitors (e.g., GSK-3) and anti-inflammatory agents.[1]

While standard Safety Data Sheets (SDS) classify this compound under generic irritant categories, the hydrochloride salt form introduces specific physicochemical risks—notably increased hygroscopicity and acidity—that require elevated engineering controls. This guide synthesizes standard regulatory data with practical laboratory experience to ensure data integrity and personnel safety during drug development workflows.[1]

Part 1: Chemical Identity & Molecular Architecture

To understand the hazard, one must understand the molecule. The risks associated with this compound are derived directly from its functional groups.[1]

Property	Data	Mechanistic Implication
Molecular Weight	~189.60 g/mol (Salt)	Stoichiometry calculations must account for the HCl counterion (approx.[1] +36.46 Da over free acid).[1]
Acidity (pKa)	< 2.0 (estimated for HCl salt)	The HCl salt dissociates to release protons immediately upon contact with moisture, creating a localized corrosive environment on mucous membranes.
Methoxy Group	Position C-2	Electron-donating group (EDG).[1] Increases electron density on the pyridine ring, potentially modifying metabolic stability compared to isonicotinic acid.
Physical State	White/Off-white Crystalline Powder	Prone to electrostatic charging; high surface area increases inhalation risk.[1]

Structural Hazard Context

The pyridine ring is electron-deficient, but the 2-methoxy substituent modulates this.[1] However, the primary safety concern is the carboxylic acid (C-4) combined with the hydrochloride salt. Upon contact with the aqueous environment of the eye or respiratory tract, this compound generates a low-pH solution capable of protein denaturation.[1]

Part 2: Comprehensive Hazard Analysis

Standard SDSs often default to "Warning" for this class.[1] As a Senior Scientist, I advise treating the hydrochloride salt with "Danger" level precautions regarding eye exposure due to the rapid pH drop.

GHS Classification & Scientist's Interpretation

Hazard Class	Code	Statement	Senior Scientist's Operational Note
Skin Irritation	H315	Causes skin irritation	Moisture on skin (sweat) activates the acid.[1] Delayed burning sensation is common.[1]
Eye Irritation	H319	Causes serious eye irritation	CRITICAL: The HCl salt can cause damage faster than the free acid.[1] Treat as a potential corrosive (H318 equivalent) for PPE selection.[1]
STOT - SE	H335	May cause respiratory irritation	Inhalation of micronized dust triggers immediate coughing/choking reflex due to acidic hydrolysis in the lungs.[1]

The "Hidden" Hazards

- **Hygroscopic Instability:** HCl salts are avid water scavengers.[1] Improper storage leads to hydrolysis, clumping, and variable stoichiometry, which ruins quantitative accuracy in potency assays.
- **Exothermic Solubilization:** Dissolving the HCl salt in water or methanol is exothermic.[1] In large-scale (>100g) preparations, this heat can flash-vaporize solvents if not controlled.[1]

Part 3: Risk Mitigation & Handling Protocols

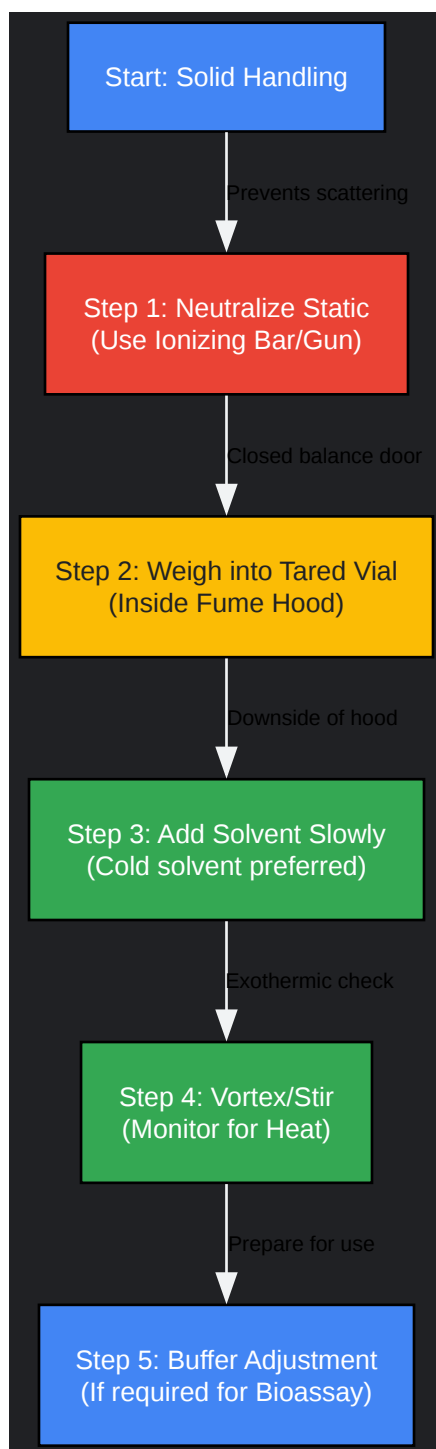
Engineering Controls & PPE

Do not rely on standard lab coats alone.[1] The acidity of the salt requires barrier protection.[1]

- **Respiratory:** Work strictly within a certified chemical fume hood (Face velocity > 0.5 m/s).[1] If working with open powder on a bench (discouraged), a P95/P100 respirator is mandatory.
- **Dermal:** Nitrile gloves (minimum thickness 0.11 mm).[1] Double-gloving is recommended during weighing to prevent micro-pinhole exposure.
- **Ocular:** Chemical splash goggles are superior to safety glasses.[1] The fine powder can bypass side shields.[1]

Protocol: Safe Weighing & Solubilization

This workflow minimizes static discharge and exposure.[1]



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Figure 1: Optimized workflow for handling acidic pyridine salts to prevent aerosolization and thermal excursions.

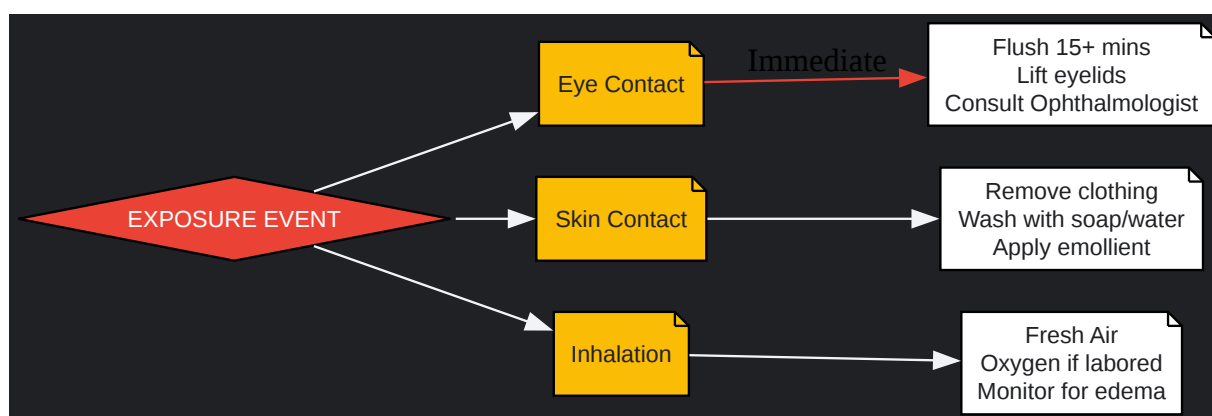
Experimental Causality: Why this matters?

In drug discovery (e.g., fragment-based screening), the protonation state affects binding affinity. Using the HCl salt without buffering will drop the assay pH, potentially leading to false positives (protein denaturation) or false negatives (ligand protonation preventing binding). Always verify pH after dissolving this salt.

Part 4: Emergency Response & Toxicology

Immediate Action Logic

In the event of exposure, the speed of dilution is the only factor that mitigates acid burns.



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Figure 2: Triage logic for acidic salt exposure. Note that eye exposure requires prolonged flushing due to the buffering capacity of the ocular tissue being overwhelmed by the HCl.

Part 5: Storage & Stability[1]

To maintain the integrity of **2-Methoxyisonicotinic acid hydrochloride** for SAR (Structure-Activity Relationship) studies:

- Desiccation: Store in a tightly sealed container with silica gel or molecular sieves. The HCl salt is hygroscopic.[1]
- Temperature: Refrigeration (2-8°C) is recommended to slow decarboxylation or hydrolysis pathways over long durations (>6 months).[1]

- Incompatibility: Segregate from strong oxidizing agents and strong bases.[1] Mixing with bases (e.g., NaOH) will generate heat and convert the salt back to the free acid, potentially precipitating it out of solution if the volume is low.

References

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